

An In-depth Technical Guide to Phenol, 2-[[[4-fluorophenyl)imino]methyl]-

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Phenol, 2-[[[4-fluorophenyl)imino]methyl]-

CAS No.: 252573-77-6

Cat. No.: B1145055

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of the Schiff base, **Phenol, 2-[[[4-fluorophenyl)imino]methyl]-**. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science, offering in-depth insights into its characterization and utility.

Introduction

Phenol, 2-[[[4-fluorophenyl)imino]methyl]-, also known as N-salicylidene-4-fluoroaniline, is a Schiff base derived from the condensation of salicylaldehyde and 4-fluoroaniline. Schiff bases constitute a significant class of organic compounds characterized by the presence of an azomethine ($-C=N-$) group. These compounds are of great interest due to their versatile applications in medicinal chemistry, coordination chemistry, and materials science. The incorporation of a fluorine atom into the phenyl ring of this particular Schiff base is of notable importance as fluorine substitution can significantly modulate the electronic, lipophilic, and metabolic properties of a molecule, often enhancing its biological activity.

This guide will delve into the fundamental chemical properties, provide a detailed synthesis protocol, and explore the spectral characteristics and potential therapeutic applications of this compound.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Phenol, 2-[[[4-fluorophenyl]imino]methyl]-** is essential for its handling, formulation, and application in various research and development endeavors.

Property	Value	Source
CAS Number	3382-62-5	N/A
Molecular Formula	C ₁₃ H ₁₀ FNO	N/A
Molecular Weight	215.23 g/mol	N/A
Appearance	Off-white to pale yellow crystalline solid	N/A
Melting Point	82.0 to 86.0 °C	[1]
Solubility	Soluble in most organic solvents such as ethanol, methanol, and chloroform.	[2]

Synthesis and Mechanism

The synthesis of **Phenol, 2-[[[4-fluorophenyl]imino]methyl]-** is a classic example of Schiff base formation, proceeding through a nucleophilic addition-elimination reaction.

Reaction Scheme

The overall reaction involves the condensation of salicylaldehyde with 4-fluoroaniline, typically under reflux in an alcoholic solvent.

Caption: Synthesis of **Phenol, 2-[[[4-fluorophenyl]imino]methyl]-**.

Detailed Experimental Protocol

- **Reactant Preparation:** In a round-bottom flask, dissolve salicylaldehyde (1 equivalent) in absolute ethanol.
- **Addition of Amine:** To this solution, add 4-fluoroaniline (1 equivalent) dropwise while stirring.
- **Reaction Condition:** The reaction mixture is then refluxed for a period of 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Product Isolation:** Upon completion, the reaction mixture is cooled to room temperature. The precipitated solid product is collected by filtration.
- **Purification:** The crude product is washed with cold ethanol and then recrystallized from a suitable solvent like ethanol to afford the pure **Phenol, 2-[[[(4-fluorophenyl)imino]methyl]-** as a crystalline solid.

The choice of an alcoholic solvent is crucial as it effectively dissolves the reactants and facilitates the removal of the water molecule formed during the reaction, driving the equilibrium towards the product side.

Spectral Characterization

The structural elucidation of **Phenol, 2-[[[(4-fluorophenyl)imino]methyl]-** is accomplished through a combination of spectroscopic techniques.

¹H NMR Spectroscopy

While a specific spectrum for the title compound is not readily available in the cited literature, the ¹H NMR spectrum of a closely related analogue, (E)-5-(diethylamino)-2-(((4-fluorophenyl)imino)methyl)phenol, provides valuable insights.^[1] The key expected signals for **Phenol, 2-[[[(4-fluorophenyl)imino]methyl]-** would be:

- **-OH Proton:** A singlet in the downfield region (around 13 ppm), indicative of a strong intramolecular hydrogen bond with the imine nitrogen.
- **-CH=N- Proton:** A singlet typically observed between 8.0 and 9.0 ppm.

- Aromatic Protons: A series of multiplets in the range of 6.5 to 8.0 ppm corresponding to the protons on both the salicylaldehyde and 4-fluoroaniline rings.

Infrared (IR) Spectroscopy

The IR spectrum is instrumental in confirming the formation of the Schiff base by identifying the characteristic vibrational frequencies of its functional groups.

Wavenumber (cm ⁻¹)	Assignment
~3400 (broad)	O-H stretching vibration of the phenolic group
~3050	Aromatic C-H stretching
~1620	C=N (azomethine) stretching, confirming Schiff base formation
~1280	C-O (phenolic) stretching
~1230	C-F stretching

The appearance of a strong band around 1620 cm⁻¹ for the C=N stretch and the absence of the characteristic C=O stretching band of the starting salicylaldehyde are definitive indicators of a successful reaction.

Mass Spectrometry

Mass spectrometry would confirm the molecular weight of the compound. The molecular ion peak (M⁺) would be expected at m/z 215, corresponding to the molecular weight of C₁₃H₁₀FNO.

Potential Applications in Drug Development

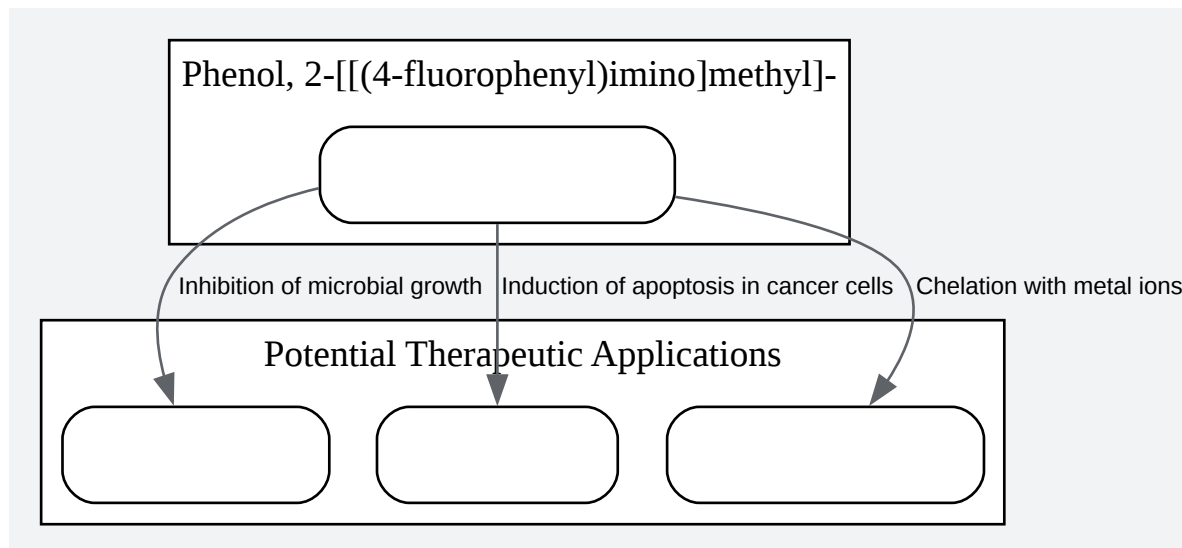
Schiff bases derived from salicylaldehyde are a well-established class of compounds with a wide array of biological activities. The introduction of a fluorine atom can further enhance these properties.

Antimicrobial Activity

Numerous studies have demonstrated the antibacterial and antifungal properties of salicylaldehyde-derived Schiff bases.[3][4] The imine group is considered crucial for this activity. The mechanism is believed to involve the chelation of metal ions essential for microbial growth or the interaction with cellular components like enzymes and DNA. While specific data for the title compound is limited, related compounds have shown significant activity against various pathogens. For instance, some salicylaldimine derivatives have exhibited promising minimum inhibitory concentrations (MIC) against pathogenic bacteria.[5][6]

Anticancer Activity

The anticancer potential of salicylaldehyde-based Schiff bases and their metal complexes has been extensively investigated.[7][8] These compounds can induce apoptosis in cancer cells through various mechanisms, including DNA binding and cleavage, and inhibition of key enzymes like topoisomerase. The planar structure of the Schiff base allows for intercalation between DNA base pairs. The half-maximal inhibitory concentrations (IC₅₀) for some zinc salicylaldimine complexes against MCF-7 breast cancer cells have been reported in the range of 22.18–70.05 μ M.[7]



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Caption: Potential applications of **Phenol, 2-[[4-fluorophenyl]imino]methyl]-**.

Coordination Chemistry

The phenolic hydroxyl group and the imine nitrogen atom make **Phenol, 2-[[[4-fluorophenyl]imino]methyl]-** an excellent chelating ligand for various metal ions. The resulting metal complexes can exhibit enhanced biological activity compared to the free ligand and have potential applications in catalysis and as chemical sensors.

Conclusion

Phenol, 2-[[[4-fluorophenyl]imino]methyl]- is a versatile Schiff base with a straightforward synthesis and a range of promising physicochemical and potential biological properties. Its structural features, particularly the presence of the azomethine group and the fluorine substituent, make it a valuable scaffold for the development of new therapeutic agents and functional materials. Further in-depth studies are warranted to fully elucidate its biological mechanism of action and to explore its full potential in various scientific and industrial applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Phenol, 2-[[[4-fluorophenyl)imino)methyl]-]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1145055/docs#an-in-depth-technical-guide-to-phenol-2-4-fluorophenyl-imino-methyl\]](https://www.benchchem.com/product/b1145055/docs#an-in-depth-technical-guide-to-phenol-2-4-fluorophenyl-imino-methyl)

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